

solubility issues with cGAMP disodium in aqueous solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: cGAMP disodium

Cat. No.: B15286694

[Get Quote](#)

Technical Support Center: cGAMP Disodium

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **cGAMP disodium** salt, focusing on solubility issues in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **cGAMP disodium** salt in water?

A1: **cGAMP disodium** salt is generally considered to have good solubility in water.^{[1][2][3]} Published solubility values vary, but typically range from ≥ 7.56 mg/mL to as high as 100 mg/mL.^{[1][4][5]} Some suppliers also report solubility in molar concentrations, such as up to 10 mM or greater than 5 mM.

Q2: In which common laboratory solvents is **cGAMP disodium** salt insoluble?

A2: **cGAMP disodium** salt is reported to be insoluble in ethanol and dimethyl sulfoxide (DMSO).^{[1][2][3]} However, there are conflicting reports regarding its solubility in DMSO, with some sources indicating it is soluble at high concentrations (e.g., 50 mg/mL) and others stating it is insoluble or only slightly soluble (< 1 mg/mL).^{[4][5][6]} Given this discrepancy, it is recommended to use water or aqueous buffers as the primary solvent.

Q3: How should I store **cGAMP disodium** salt?

A3: Lyophilized **cGAMP disodium** salt should be stored at -20°C.[1][2][3] Once reconstituted in an aqueous solution, it is recommended to aliquot the solution and store it at -20°C for up to one month or at -80°C for up to six months.[4][7][8] It is crucial to avoid repeated freeze-thaw cycles to maintain the integrity of the compound.[4][7]

Q4: Is **cGAMP disodium** salt cell-permeable?

A4: cGAMP is generally not considered to be cell-permeable. To activate the intracellular STING pathway, it often needs to be introduced into cells through methods like electroporation, transfection reagents, or cell permeabilization agents such as digitonin.[9][10] However, some cell types may possess active transporters that can facilitate its uptake.[9]

Troubleshooting Guide

Issue 1: **cGAMP disodium** salt is not dissolving completely in water.

- Possible Cause: The concentration you are trying to achieve may exceed its solubility limit under your specific experimental conditions.
- Troubleshooting Steps:
 - Increase Solvent Volume: Add more solvent to decrease the concentration.
 - Gentle Heating: Gently warm the solution (e.g., to 37°C) to aid dissolution. Avoid excessive heat, which could degrade the compound.
 - Sonication: Use a sonicator to help break up any aggregates and facilitate dissolution.[7]
 - pH Adjustment: The pH of the solution can influence the solubility of salts of weak acids. [11] While specific data for **cGAMP disodium** is limited, ensuring the water is neutral to slightly basic may be beneficial.

Issue 2: The **cGAMP disodium** solution appears cloudy or has precipitates after storage.

- Possible Cause: The compound may have precipitated out of solution during storage, especially at lower temperatures.
- Troubleshooting Steps:

- Equilibrate to Room Temperature: Allow the solution to warm to room temperature.[8]
- Vortex/Mix Thoroughly: Vortex or mix the solution to see if the precipitate redissolves.
- Gentle Heating/Sonication: As with initial dissolution, gentle warming or sonication can be used to redissolve the precipitate.[7]
- Filter Sterilization: If the solution needs to be sterile and contains particulate matter that will not redissolve, it can be filtered through a 0.22 μ m filter. However, be aware that this may remove some of the active compounds if it is not fully dissolved.

Data Presentation

Table 1: Reported Solubility of **cGAMP Disodium** Salt in Aqueous Solutions

Solvent	Reported Solubility	Source(s)
Water	≥ 7.56 mg/mL	[1][2][3]
Water	10 mg/mL	[4]
Water	50 mg/mL (may require sonication)	[6][12]
Water	100 mg/mL	[5]
Water	Soluble to 10 mM	
Water and Aqueous Buffers	$\gg 5$ mM	

Table 2: Storage Recommendations for **cGAMP Disodium** Salt

Form	Storage Temperature	Duration	Source(s)
Lyophilized Powder	-20°C	Up to 24 months	[4]
Aqueous Solution	-20°C	Up to 1 month	[4][7][8]
Aqueous Solution	-80°C	Up to 6 months	[7]

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized **cGAMP Disodium** Salt

- **Pre-weighing** (if necessary): If not using a pre-aliquoted vial, carefully weigh the desired amount of lyophilized **cGAMP disodium** salt in a sterile microcentrifuge tube.
- **Solvent Addition**: Add the appropriate volume of sterile, nuclease-free water or a suitable aqueous buffer (e.g., PBS) to the vial or tube to achieve the desired stock concentration.
- **Dissolution**: Gently vortex or pipette the solution up and down to dissolve the powder.
- **Assisted Dissolution** (if needed): If the compound does not readily dissolve, sonicate the solution for short intervals or gently warm it until the solution is clear.
- **Aliquoting**: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage**: Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Protocol 2: Introduction of cGAMP into Cultured Cells using Digitonin Permeabilization

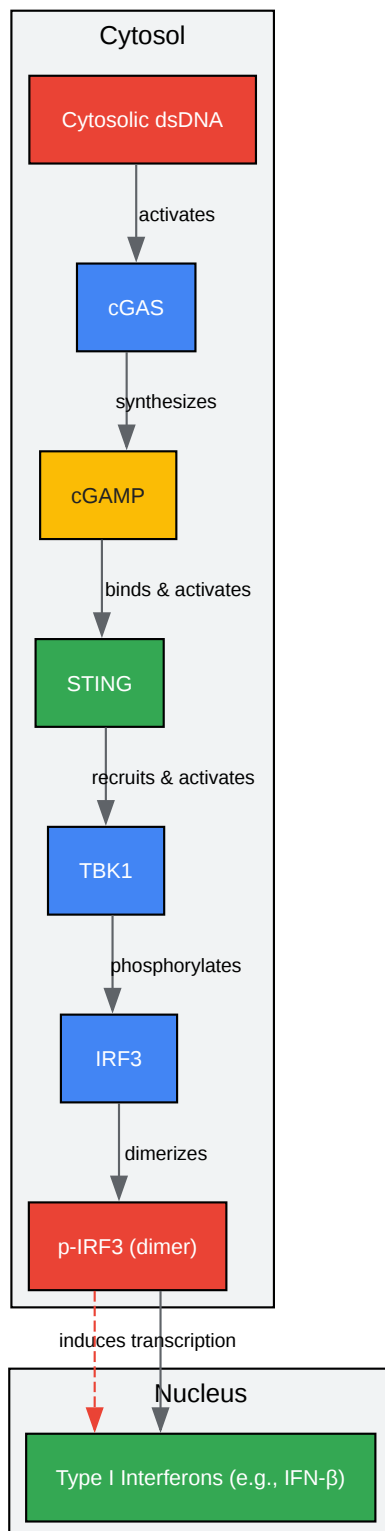
This is a general protocol and may require optimization for specific cell types and experimental conditions.

- **Cell Seeding**: Seed cells in an appropriate culture plate and grow to the desired confluency.
- **Preparation of Reagents**:
 - Prepare a stock solution of **cGAMP disodium** salt in nuclease-free water as described in Protocol 1.
 - Prepare a digitonin permeabilization buffer (e.g., 10 µg/mL digitonin in a suitable buffer such as HEPES-buffered saline with physiological concentrations of salts and ATP/GTP).
[\[13\]](#)
- **Cell Washing**: Gently wash the cells once with a sterile, serum-free medium or buffer.

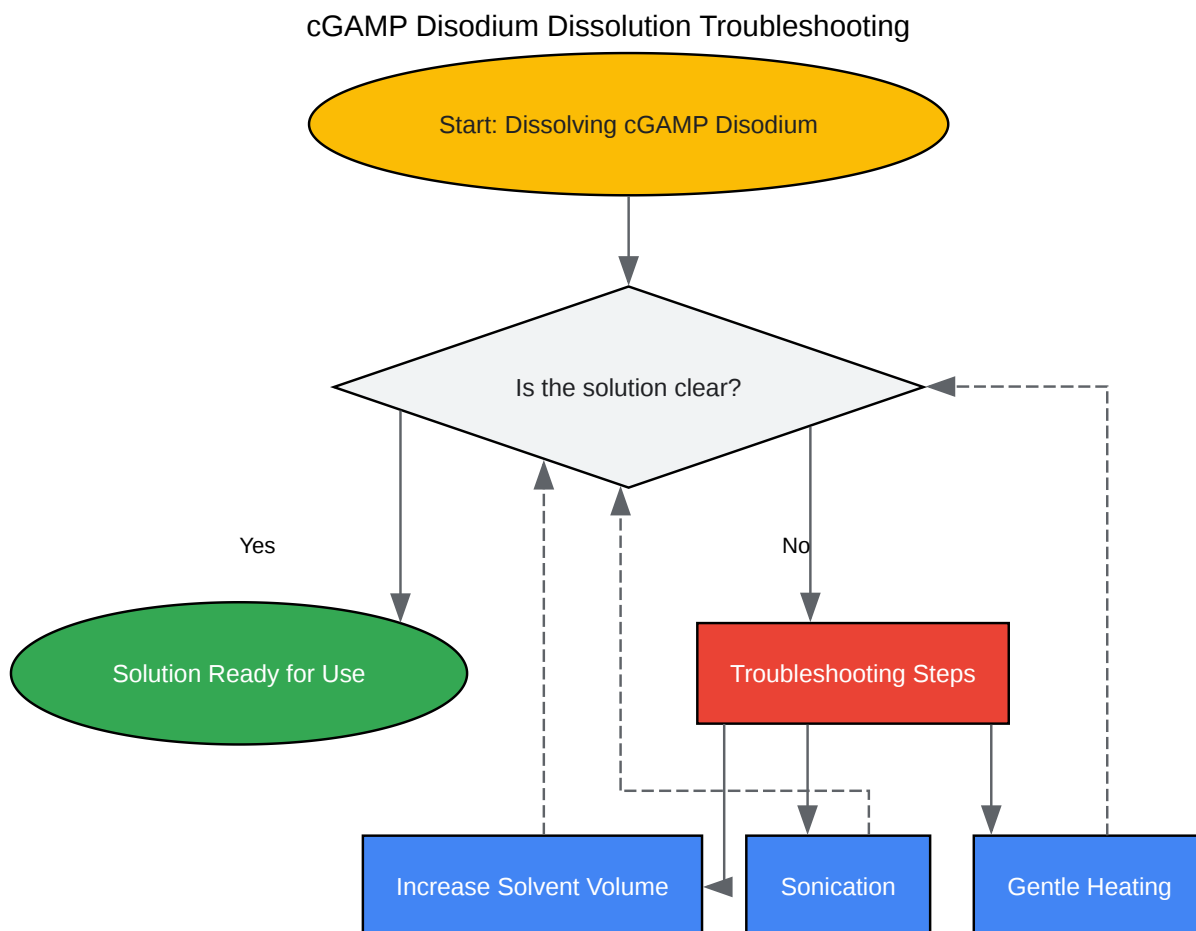
- Permeabilization and Stimulation:
 - Aspirate the wash solution.
 - Add the digitonin permeabilization buffer containing the desired final concentration of cGAMP to the cells.
 - Incubate for a short period (e.g., 30 minutes) at 37°C.[\[13\]](#)
- Post-Stimulation:
 - Aspirate the permeabilization buffer.
 - Wash the cells once with a complete culture medium.
 - Add fresh complete culture medium and incubate for the desired experimental duration before downstream analysis.

Visualizations

cGAS-STING Signaling Pathway

[Click to download full resolution via product page](#)

Caption: The cGAS-STING signaling pathway, a key component of the innate immune response.



[Click to download full resolution via product page](#)

Caption: A workflow for troubleshooting **cGAMP disodium** salt dissolution issues.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. disodiumsalt.com [disodiumsalt.com]
- 2. disodiumsalt.com [disodiumsalt.com]
- 3. disodiumsalt.com [disodiumsalt.com]
- 4. 2 β -FADSGCE-3 α -FADSGCE-cGAMP (sodium salt) | Cell Signaling Technology [cellsignal.com]
- 5. selleckchem.com [selleckchem.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. cGAMP disodium | STING Ligand | STING activator | Hello Bio [hellobio.com]
- 9. researchgate.net [researchgate.net]
- 10. Protocol for detection of cGAMP-induced STING oligomerization in cultured cells - PMC [pmc.ncbi.nlm.nih.gov]
- 11. youtube.com [youtube.com]
- 12. invivogen.com [invivogen.com]
- 13. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [solubility issues with cGAMP disodium in aqueous solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15286694#solubility-issues-with-cgamp-disodium-in-aqueous-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com